

Strontium Nitride: A Technical Guide to its Solubility and Reactivity

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Compound of Interest

Compound Name: Strontium nitride

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Introduction

Strontium nitride (Sr_3N_2), an inorganic compound of strontium and nitrogen, is a highly reactive material with distinct chemical properties. This technical guide provides a comprehensive overview of the current understanding of its solubility and reactivity in various solvents. Due to its sensitivity to moisture and air, special handling procedures are required, which are also outlined herein. This document aims to be a valuable resource for professionals working with or considering the use of **strontium nitride** in their research and development endeavors.

Reactivity of Strontium Nitride

Strontium nitride is a strong base and a potent reducing agent, exhibiting high reactivity, particularly with protic solvents.^[1] It is stable in dry atmospheres but will gradually hydrolyze upon exposure to moisture.^[1]

Reactivity with Water (Hydrolysis)

Strontium nitride reacts quantitatively with water in a vigorous exothermic reaction to produce strontium hydroxide and ammonia gas.^{[1][2][3]} This hydrolysis reaction proceeds rapidly at room temperature.^[1]

Chemical Equation: $\text{Sr}_3\text{N}_2(\text{s}) + 6\text{H}_2\text{O}(\text{l}) \rightarrow 3\text{Sr}(\text{OH})_2(\text{aq}) + 2\text{NH}_3(\text{g})$ ^[1]

A second-order rate constant of $3.4 \times 10^{-2} \text{ L mol}^{-1} \text{ s}^{-1}$ has been reported for this reaction.[1]

Reactivity with Acids

As a strong base, **strontium nitride** reacts vigorously with acids to form the corresponding strontium salt and ammonium salt.[1]

Example with Hydrochloric Acid: $\text{Sr}_3\text{N}_2(\text{s}) + 8\text{HCl}(\text{aq}) \rightarrow 3\text{SrCl}_2(\text{aq}) + 2\text{NH}_4\text{Cl}(\text{aq})$ [1]

Reactivity with Bases

As a strong base itself, **strontium nitride** is not expected to react with aqueous bases such as sodium hydroxide or potassium hydroxide.

Reactivity with Organic Solvents

There is a lack of specific data in the reviewed literature regarding the reactivity or solubility of **strontium nitride** in common organic solvents like ethanol, methanol, or acetone. Given its highly ionic and reactive nature, it is presumed to be sparingly soluble and likely unreactive with anhydrous, aprotic organic solvents. However, any residual water in these solvents could lead to a hydrolysis reaction.

Solubility of Strontium Nitride

The term "solubility" for **strontium nitride**, particularly in protic solvents like water and acids, is often used to describe its reaction with the solvent rather than a simple dissolution process. There is a notable absence of quantitative solubility data (e.g., in grams per 100 mL or moles per liter) in the available scientific literature for **strontium nitride** in any solvent.

Solvent	Quantitative Solubility	Observations and Remarks
Water	Data not available	Reacts to form strontium hydroxide and ammonia.[1][2][3]
Acids (e.g., HCl)	Data not available	Reacts to form the corresponding strontium and ammonium salts.[1]
Bases (e.g., NaOH)	Data not available	Expected to be unreactive.
Organic Solvents (e.g., Ethanol, Acetone)	Data not available	Presumed to be sparingly soluble in anhydrous, aprotic solvents.

Experimental Protocols

Due to the air and moisture-sensitive nature of **strontium nitride**, all manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

Protocol for Determining Reactivity with a Solvent (e.g., Water)

Objective: To qualitatively and quantitatively assess the reactivity of **strontium nitride** with a given solvent.

Materials:

- **Strontium nitride** powder
- Anhydrous, degassed solvent of interest
- Schlenk flask and other appropriate Schlenk glassware
- Inert gas supply (Nitrogen or Argon)

- Magnetic stirrer and stir bar
- Gas-tight syringe
- Apparatus for gas analysis (e.g., gas chromatography) or titration setup for product analysis

Procedure:

- Preparation: Dry all glassware in an oven at $>120\text{ }^{\circ}\text{C}$ overnight and cool under vacuum.
- Inert Atmosphere: Assemble the Schlenk apparatus and purge with inert gas for at least 30 minutes.
- Sample Handling: In a glovebox or under a positive flow of inert gas, weigh a precise amount of **strontium nitride** and transfer it to the Schlenk flask containing a magnetic stir bar.
- Solvent Addition: Add a known volume of the anhydrous, degassed solvent to the Schlenk flask via a gas-tight syringe or cannula.
- Reaction: Stir the mixture at a constant temperature. Observe any changes, such as gas evolution, color change, or temperature increase.
- Analysis of Gaseous Products: If gas is evolved, a sample can be taken from the headspace using a gas-tight syringe and analyzed by a suitable technique (e.g., gas chromatography to identify ammonia).
- Analysis of Liquid Phase: After the reaction is complete, allow any solid to settle. A sample of the supernatant can be carefully removed via a filtered cannula for analysis (e.g., titration to determine the concentration of strontium hydroxide).
- Analysis of Solid Residue: If a solid residue remains, it can be isolated by filtration under inert atmosphere, washed with an anhydrous, non-reactive solvent, and dried under vacuum for analysis (e.g., X-ray diffraction to identify unreacted starting material or solid products).

Protocol for Qualitative Solubility Assessment in an Aprotic Solvent

Objective: To determine if **strontium nitride** dissolves in an anhydrous, aprotic solvent without reaction.

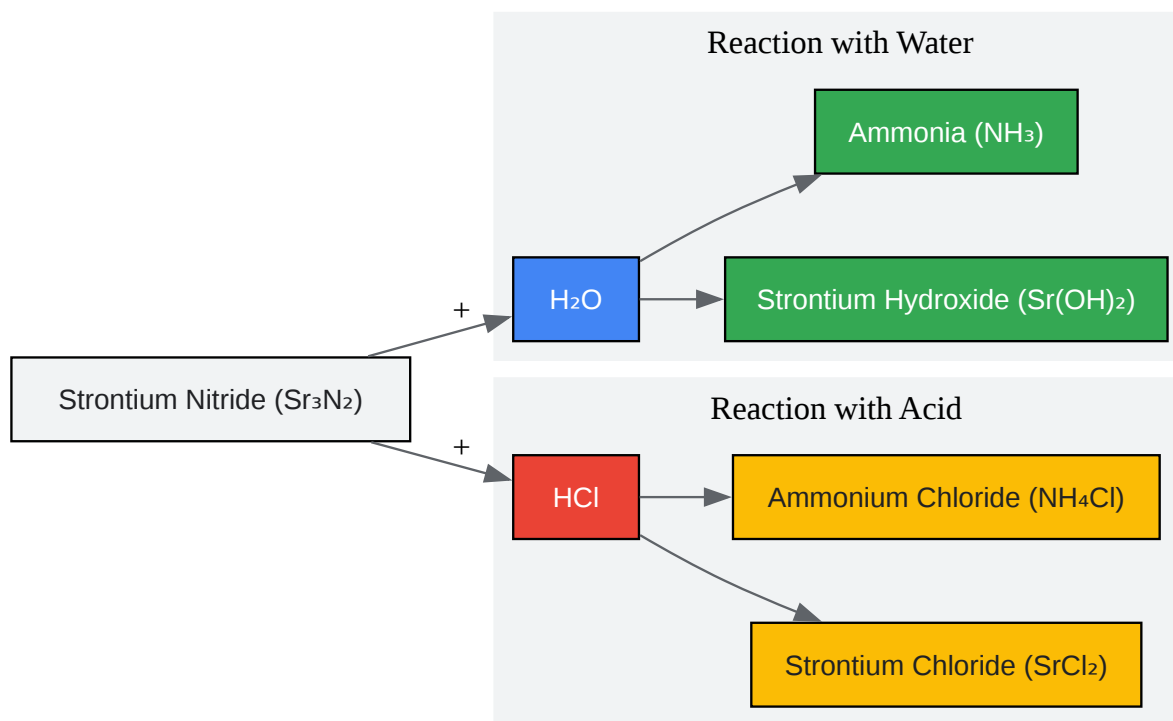
Materials:

- **Strontium nitride** powder
- Anhydrous, aprotic solvent of interest
- Schlenk tube or similar sealable glassware
- Inert gas supply

Procedure:

- Preparation: Follow the same glassware drying and inert atmosphere preparation as in the reactivity protocol.
- Sample and Solvent Addition: In a glovebox, add a small, known amount of **strontium nitride** to a Schlenk tube. Add a known volume of the anhydrous, aprotic solvent.
- Observation: Seal the tube and agitate the mixture (e.g., using a vortex mixer or by shaking) at a controlled temperature.
- Visual Inspection: Visually inspect the mixture for any signs of dissolution. The disappearance of the solid phase indicates solubility.
- Confirmation (Optional): If dissolution is observed, the solvent can be removed under vacuum to see if the original **strontium nitride** can be recovered, confirming that a reaction did not occur. The recovered solid can be analyzed (e.g., by IR spectroscopy or XRD) to confirm its identity.

Visualizations





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